

# Personal protective equipment for handling (R)-(-)-Glycidyl nosylate

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## Compound of Interest

Compound Name: (R)-(-)-Glycidyl nosylate

Cat. No.: B138819

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## Essential Safety and Handling Guide for (R)-(-)-Glycidyl Nosylate

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This document provides critical safety and logistical information for the handling of **(R)-(-)-Glycidyl nosylate** (CAS RN: 115314-17-5), a compound utilized in organic synthesis. Strict adherence to the following procedures is mandatory to ensure personnel safety and mitigate potential laboratory hazards.

## Hazard Identification and Chemical Properties

**(R)-(-)-Glycidyl nosylate** is classified as a hazardous chemical that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.<sup>[1][2][3]</sup> It is a flammable solid and is also suspected of causing genetic defects. The compound is an epoxide used in pharmaceutical synthesis and has demonstrated mutagenic activity.

Table 1: Chemical and Physical Properties

Property	Value
Synonyms	(2R)-(-)-Glycidyl 3-nitrobenzenesulfonate, (R)-Glycidol 3-nitrobenzenesulfonate
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO <sub>6</sub> S
Molecular Weight	259.24 g/mol
Appearance	Off-white or brownish-yellow needle crystals
Solubility	Soluble in chloroform, methylene chloride, and tetrahydrofuran. Insoluble in hexane. <a href="#">[4]</a> <a href="#">[5]</a>
Storage Temperature	Recommended storage at < -15°C <a href="#">[6]</a> or refrigerated in a dry place with the container tightly closed. <a href="#">[2]</a> <a href="#">[3]</a>

Table 2: Toxicological and Exposure Data

Data Point	Value
LD50 (Oral, Rat)	No data available
LC50 (Inhalation, Rat)	No data available
Occupational Exposure Limits (OELs)	This product does not have established occupational exposure limits. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential when handling **(R)-(-)-Glycidyl nosylate** to prevent skin and eye contact, inhalation, and ingestion.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye Protection	Chemical splash goggles (European standard - EN 166). [2]	Protects against splashes that can cause serious eye irritation.[1][2][3]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Prevents skin contact which can cause irritation.[1][2][3]
Skin and Body Protection	A fully buttoned lab coat and appropriate protective clothing to prevent skin exposure.[2]	Minimizes the risk of skin contact with the chemical.
Respiratory Protection	Not required under normal laboratory use with adequate ventilation. For large-scale operations or in emergencies, a NIOSH/MSHA or European Standard EN 136 approved respirator should be used.[2]	Protects against inhalation of dust or vapors which may cause respiratory irritation.[1][2][3]

## Operational and Disposal Plans

### Handling and Storage Protocol

- Preparation: Before handling, ensure that the work area is clean and uncluttered. A designated area within a fume hood is required.
- Personal Protective Equipment: Don all required PPE as outlined in Table 3.
- Weighing and Transfer: Conduct all weighing and transfer operations within a chemical fume hood to minimize inhalation exposure.
- Reaction Setup: For synthetic procedures, set up glassware in the fume hood. Ensure all joints are properly sealed.
- Post-Handling: After handling, thoroughly wash hands and any exposed skin with soap and water.[1]

- Storage: Store **(R)-(-)-Glycidyl nosylate** in a cool, dry, and well-ventilated area, away from incompatible materials.<sup>[2]</sup> Keep the container tightly sealed.

## Waste Disposal Plan

All waste containing **(R)-(-)-Glycidyl nosylate** must be treated as hazardous waste.

- Segregation: Collect all solid and liquid waste containing this chemical in separate, clearly labeled, and sealed containers.
- Container Labeling: Label waste containers with "Hazardous Waste" and list all constituents.
- Storage of Waste: Store waste containers in a designated, secure area away from general laboratory traffic.
- Disposal Request: Arrange for the disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) office. Do not dispose of this chemical down the drain or in regular trash.

## Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

## Spill Response

- Evacuate: Immediately evacuate the affected area.
- Alert: Notify laboratory personnel and your supervisor.
- Ventilate: Ensure the area is well-ventilated.
- Containment (for small spills): If trained and equipped, absorb the spill with an inert material (e.g., vermiculite, sand). Place the absorbed material into a sealed container for hazardous waste disposal.
- Cleanup: Clean the spill area thoroughly.
- Large Spills: For large spills, evacuate the laboratory and contact your institution's emergency response team.

## Personal Exposure

Table 4: First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. <a href="#">[7]</a>
Skin Contact	Immediately remove all contaminated clothing. Flush skin with plenty of soap and water. If skin irritation occurs, seek medical attention. <a href="#">[7]</a>
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Experimental Protocol: Synthesis of (S)-(+)-Glycidyl Nosylate

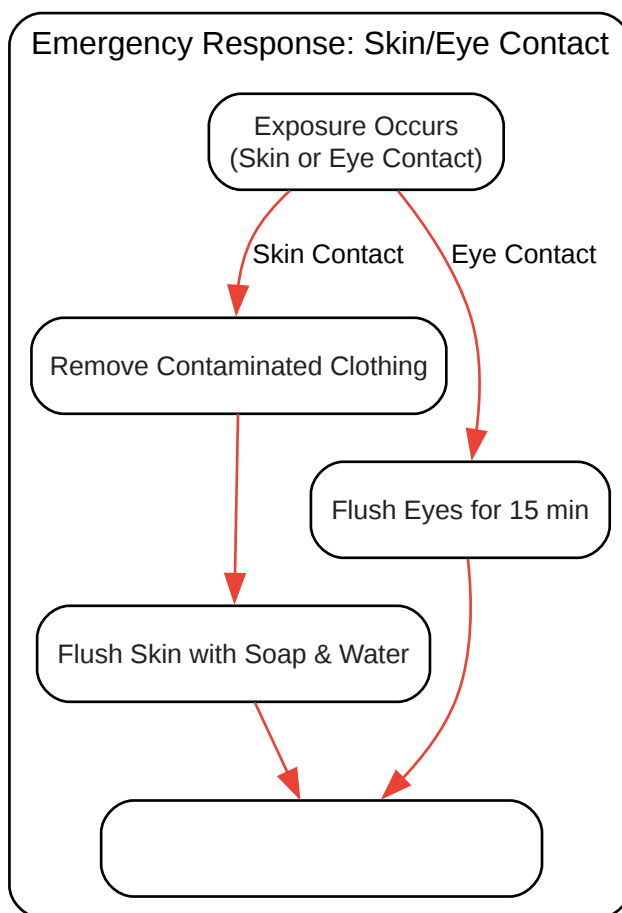
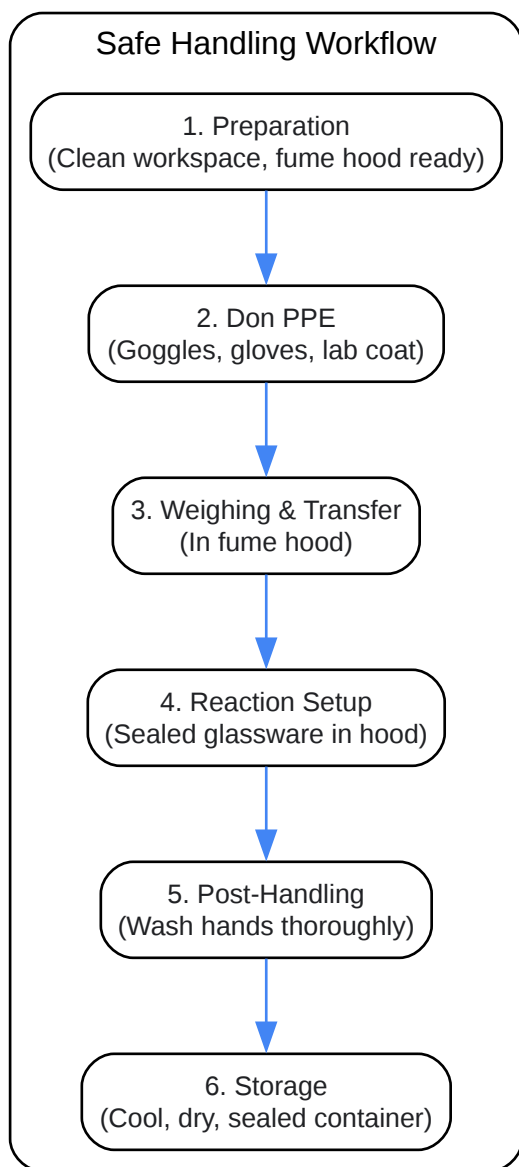
The following is a representative protocol for the synthesis of the enantiomer, (S)-(+)-Glycidyl nosylate, which illustrates a common experimental use.[\[8\]\[9\]](#)

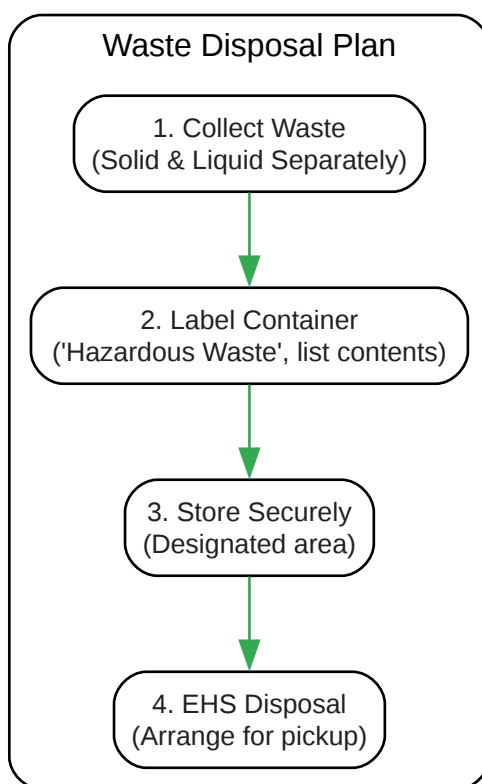
- **Reaction Setup:** In a fume hood, cool a solution of (S)-oxiran-2-ylmethanol (220 mg, 3.0 mmol) in anhydrous dichloromethane (10 mL) and triethylamine (1.5 mL, 10 mmol) to 0°C in an ice bath.
- **Addition of Reagent:** Add 3-nitrobenzenesulfonyl chloride (730 mg, 3.3 mmol) in portions to the cooled solution.
- **Reaction Monitoring:** Stir the resulting brown solution at 0°C for 1 hour, then allow it to slowly warm to room temperature. Monitor the reaction's progress by Thin Layer Chromatography (TLC) every 15 minutes until the (S)-oxiran-2-ylmethanol is completely consumed.

- Quenching: Upon completion, quench the reaction by adding crushed ice (1-2 g).
- Workup: Transfer the reaction mixture to a separatory funnel and partition with dichloromethane (20 mL) and water (10 mL).
- Washing: Wash the organic layer sequentially with saturated aqueous  $\text{NaHCO}_3$  (10 mL x 3) and brine (10 mL x 3).
- Drying and Concentration: Dry the organic layer over anhydrous  $\text{Na}_2\text{SO}_4$ , filter, and concentrate the solution.
- Purification: Purify the resulting residue by flash column chromatography to yield (S)-(+)-m-nitrobenzenesulfonic acid glycidyl ester as a brown solid.

## Visual Workflow Diagrams

The following diagrams illustrate key procedural workflows for handling **(R)-(-)-Glycidyl nosylate**.





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